

AZD0156 solubility issues and preparation techniques

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Compound of Interest

Compound Name: AZD0156

Cat. No.: B605740

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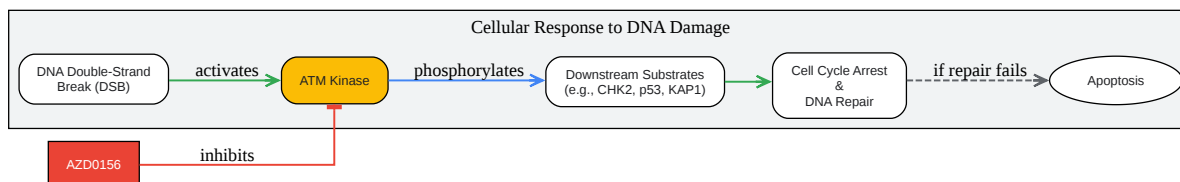
AZD0156 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information on handling **AZD0156**, focusing on solubility challenges and preparation techniques.

Frequently Asked Questions (FAQs)

Q1: What is **AZD0156** and what is its mechanism of action?

AZD0156 is a potent, selective, and orally bioavailable inhibitor of the Ataxia-Telangiectasia Mutated (ATM) kinase, with an IC₅₀ of 0.58 nM.[1][2][3] ATM is a critical signaling kinase in the DNA Damage Response (DDR) pathway, activated by DNA double-strand breaks (DSBs).[4][5][6][7] By inhibiting ATM's kinase activity, **AZD0156** prevents the activation of DNA damage checkpoints and disrupts DNA repair processes.[1][2][3][8][9] This leads to the accumulation of DNA damage, inducing apoptosis (programmed cell death) in tumor cells and sensitizing them to DNA-damaging agents like radiation or chemotherapy.[2][3][5][8]



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Caption: Mechanism of Action for the ATM Kinase Inhibitor **AZD0156**.

Q2: What are the key solubility characteristics of **AZD0156**?

AZD0156 is a white to off-white solid powder that is soluble in DMSO and ethanol but insoluble in water.[2][3][10] The solubility in DMSO can be significantly impacted by moisture, so using fresh, anhydrous DMSO is critical for achieving maximum solubility.[1][10]

Q3: How should I prepare a stock solution of **AZD0156** for in vitro use?

For in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent. A common issue is the hygroscopic nature of DMSO, which can absorb moisture and reduce the solubility of **AZD0156**. [1][10] Therefore, always use newly opened or properly stored anhydrous DMSO. [1][10] Sonication and gentle heating can be used to aid dissolution.[1][9] One protocol suggests that for a 20 mg/mL concentration in DMSO, ultrasonic treatment and pH adjustment to 3 with HCl may be necessary.[1]

Q4: What are the recommended formulations for in vivo studies?

Preparing **AZD0156** for in vivo administration requires a multi-component vehicle, as it is not soluble in aqueous solutions. The process typically involves first dissolving the compound in DMSO to create a concentrated stock, which is then diluted with co-solvents. For in vivo working solutions, it is recommended to prepare them freshly on the day of use.[1] See the Experimental Protocols section for specific formulations.

Q5: What should I do if I observe precipitation when preparing my solution?

If precipitation or phase separation occurs, gentle heating and/or sonication can be used to help redissolve the compound.^[1] Ensure your DMSO is anhydrous, as absorbed water is a common cause of reduced solubility.^{[1][10]} If issues persist, refer to the Troubleshooting Guide below.

Q6: How should **AZD0156** powder and stock solutions be stored?

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.^{[1][2]}
- Stock Solutions (in solvent): For long-term storage, aliquot solutions to prevent repeated freeze-thaw cycles.^{[1][10]} Store at -80°C for up to 2 years or at -20°C for up to 1 year.^[1]

Solubility Data

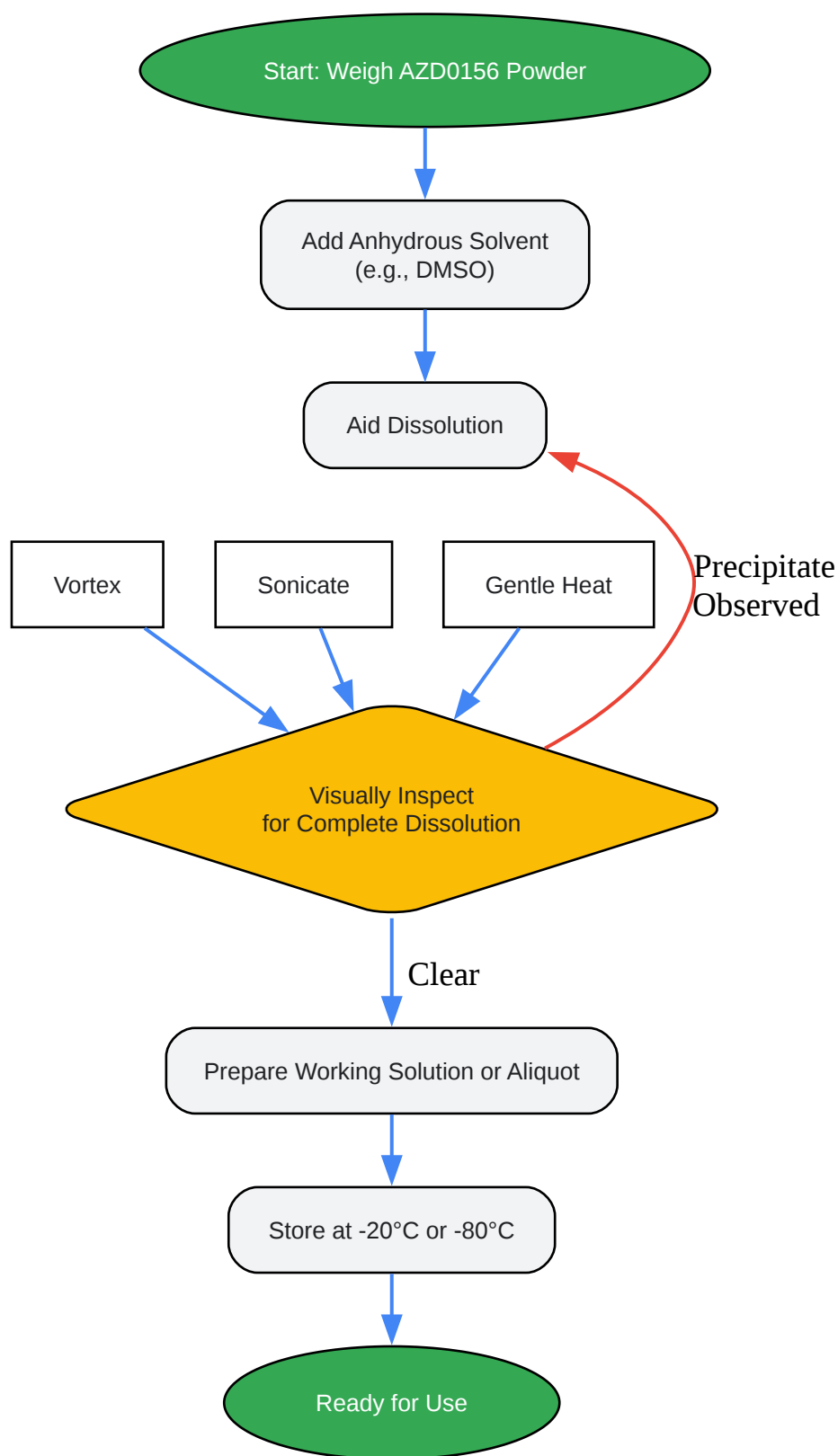
The following table summarizes the reported solubility of **AZD0156** in various solvents. Note that values can vary slightly between batches.

Solvent/Vehicle	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
In Vitro Solvents			
DMSO	20 mg/mL	43.33 mM	Requires sonication and pH adjustment to 3 with HCl. Use fresh, anhydrous DMSO.[1]
DMSO	2.15 mg/mL	4.66 mM	[2]
DMSO	2 mg/mL	4.33 mM	Use fresh DMSO as moisture reduces solubility.[10]
Ethanol	2 mg/mL	4.33 mM	[2][10]
Water	Insoluble	Insoluble	[10]
In Vivo Formulations			
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	0.83 mg/mL	1.80 mM	Results in a clear solution. Requires sonication.[1]
10% DMSO, 90% (20% SBE- β -CD in Saline)	0.83 mg/mL	1.80 mM	Results in a suspended solution suitable for oral/intraperitoneal injection.[1]
10% DMSO, 90% Corn Oil	0.83 mg/mL	1.80 mM	Results in a clear solution. Use with caution for dosing periods over half a month.[1]

Experimental Protocols

Protocol 1: Preparation of a 20 mg/mL Stock Solution in DMSO (In Vitro)

- Weigh the required amount of **AZD0156** powder in a sterile conical tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 20 mg/mL concentration.
- Vortex the solution vigorously.
- Place the tube in an ultrasonic water bath and sonicate until the solid is fully dissolved. Monitor the solution for clarity.
- (If required) Adjust the pH to 3 with diluted HCl to maintain solubility.[\[1\]](#)
- Once fully dissolved, filter-sterilize the solution using a 0.22 µm syringe filter compatible with DMSO.
- Aliquot the stock solution into single-use cryovials to avoid freeze-thaw cycles.
- Store aliquots at -20°C or -80°C as per the storage guidelines.[\[1\]](#)



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Caption: General workflow for preparing an **AZD0156** stock solution.

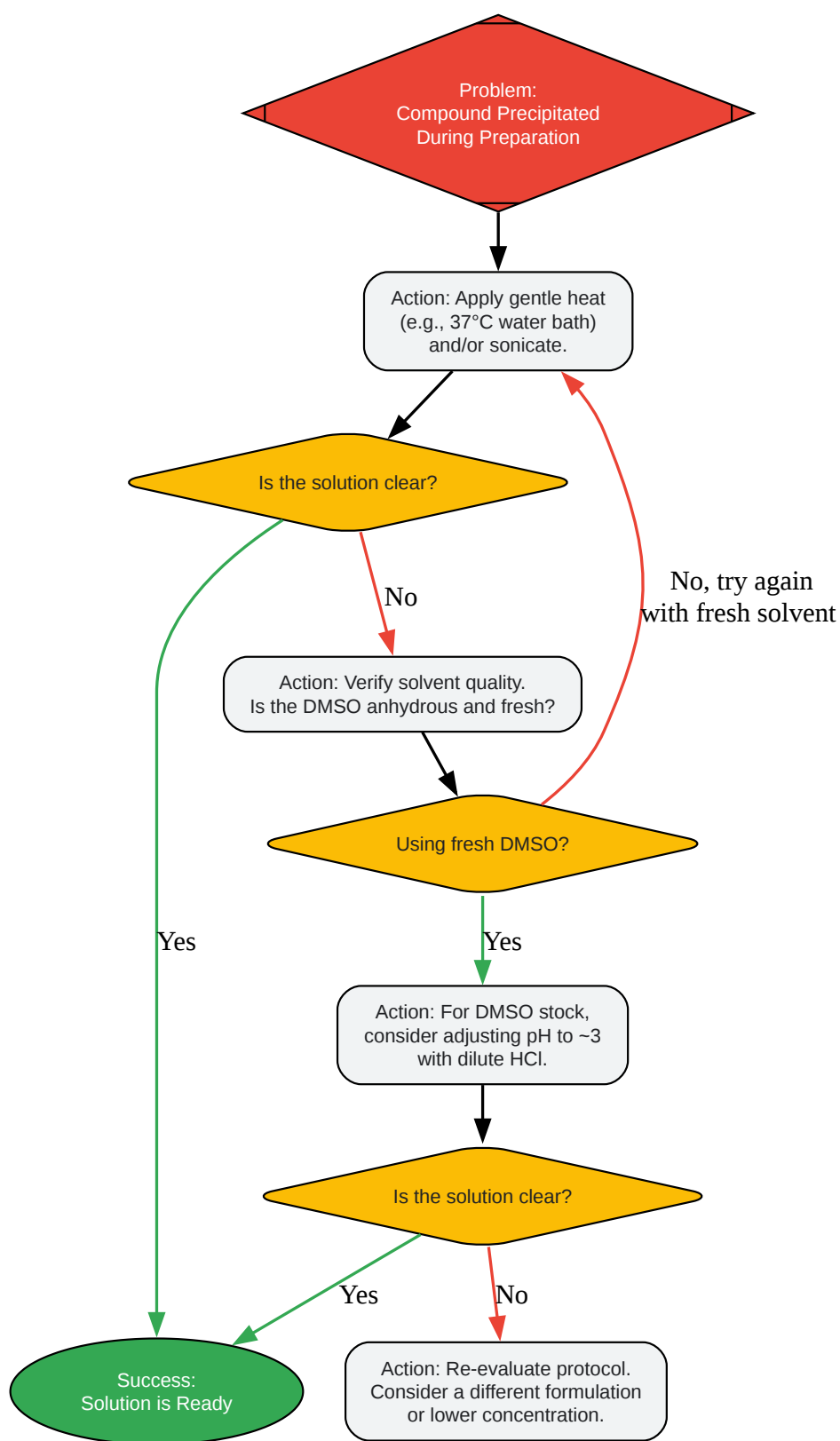
Protocol 2: Preparation of a 0.83 mg/mL Formulation for In Vivo Use (PEG300/Tween-80)

This protocol yields a clear solution.^[1]

- Prepare an 8.3 mg/mL stock solution of **AZD0156** in 100% DMSO as described in Protocol 1.
- To prepare 1 mL of the final formulation, begin with 400 µL of PEG300 in a sterile tube.
- Add 100 µL of the 8.3 mg/mL DMSO stock solution to the PEG300 and mix thoroughly until uniform.
- Add 50 µL of Tween-80 and mix again until the solution is clear and homogenous.
- Add 450 µL of saline to bring the total volume to 1 mL. Mix thoroughly.
- The final concentrations of the components will be: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Use this working solution on the same day it is prepared.^[1]

Troubleshooting Guide

This decision tree helps address common solubility issues encountered during the preparation of **AZD0156** solutions.



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Caption: Decision tree for troubleshooting **AZD0156** solubility issues.

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